

Application Notes and Protocols for C17H18CIN3O4 in Targeted Drug Delivery

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Compound of Interest

Compound Name: **C17H18CIN3O4**

Cat. No.: **B576333**

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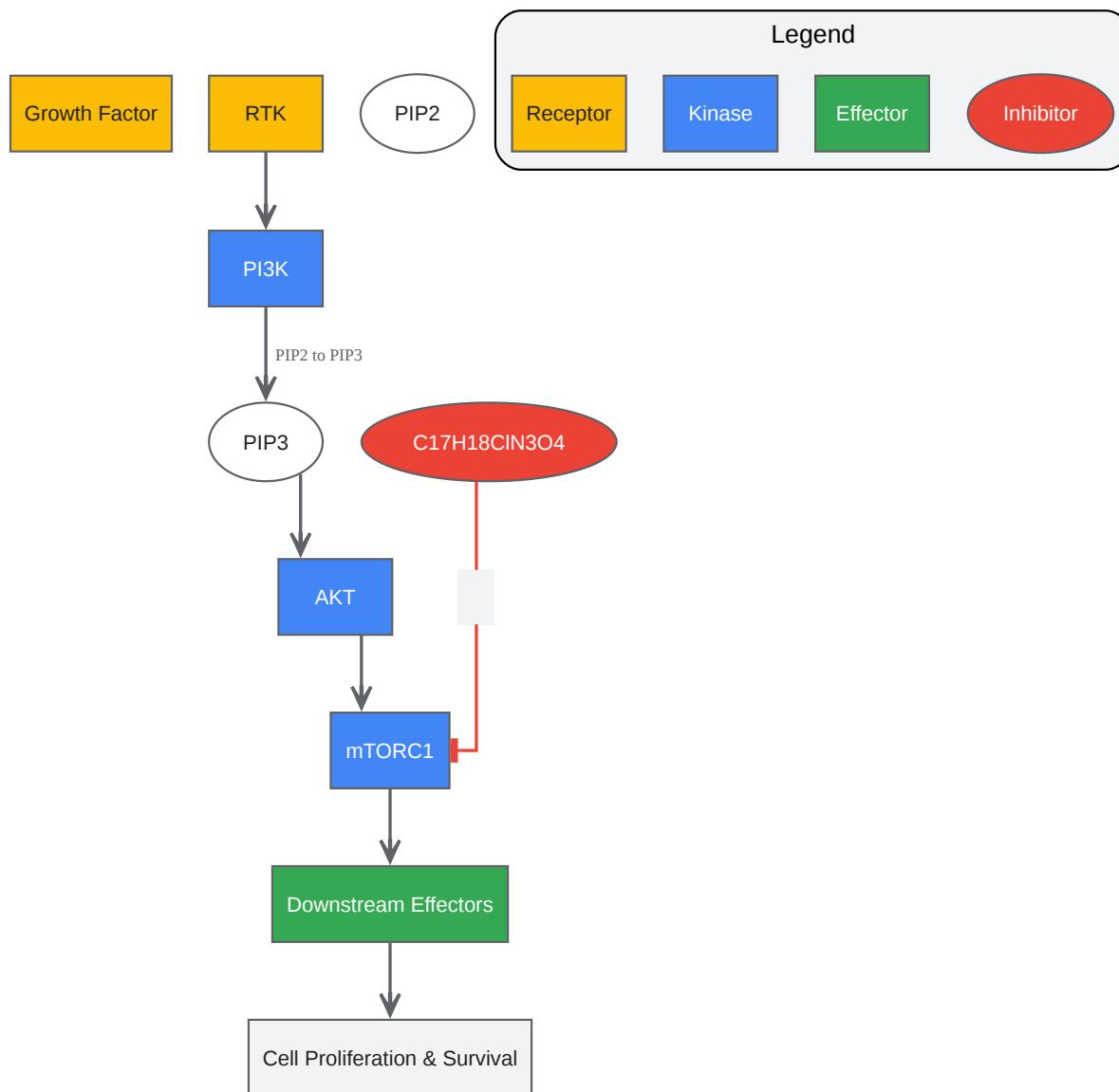
Introduction

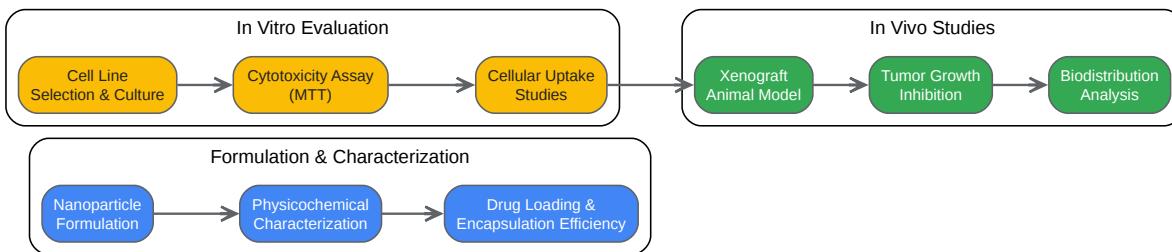
The compound **C17H18CIN3O4** represents a novel synthetic small molecule with potential as a targeted therapeutic agent. Its molecular structure suggests properties amenable to formulation within advanced drug delivery systems. These application notes provide a comprehensive overview and detailed protocols for the development of **C17H18CIN3O4**-loaded nanoparticles for targeted delivery to cancer cells. The methodologies described herein are designed to guide researchers through the process of formulation, characterization, and preclinical evaluation of this promising compound.

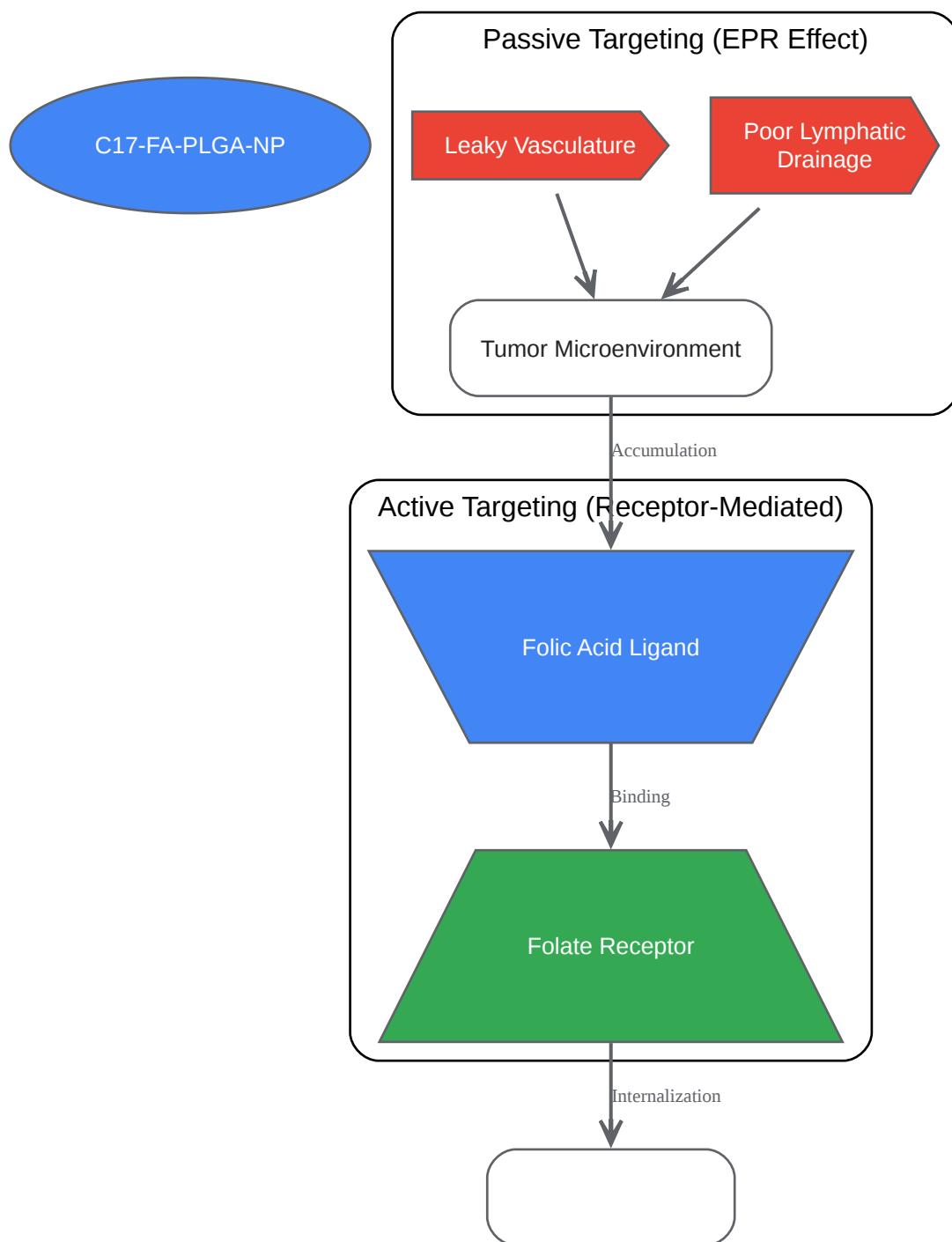
Targeted drug delivery aims to increase the concentration of a therapeutic agent at the site of disease, thereby enhancing efficacy and reducing systemic toxicity.^{[1][2][3]} Nanoparticle-based systems are a leading strategy to achieve this, offering advantages such as improved drug solubility, protection from degradation, and the ability to be functionalized with targeting ligands for specific cell recognition.^{[4][5][6][7]} This document focuses on the encapsulation of **C17H18CIN3O4** within biodegradable poly(lactic-co-glycolic acid) (PLGA) nanoparticles, surface-functionalized with folic acid for active targeting of cancer cells that overexpress the folate receptor.

Hypothesized Mechanism of Action of **C17H18CIN3O4**

For the purpose of these protocols, we hypothesize that **C17H18CIN3O4** acts as a potent inhibitor of a key downstream effector in the PI3K/AKT/mTOR signaling pathway. This pathway is frequently dysregulated in various cancers, making it an attractive target for therapeutic intervention.^{[8][9]} By blocking this pathway, **C17H18CIN3O4** is presumed to inhibit cell proliferation, survival, and angiogenesis.







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